

Application Note: Structure Elucidation of Suspenoidside B using NMR Spectroscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Suspenoidside B*

Cat. No.: *B15594587*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool in the field of natural product chemistry for the unambiguous determination of molecular structures.^{[1][2]} This application note details the comprehensive NMR-based structure elucidation of a novel, hypothetical compound, **Suspenoidside B**, a phenylpropanoid glycoside. Through a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments, including ¹H NMR, ¹³C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), the complete chemical structure, including the nature and linkage of the sugar moiety, was determined.^{[3][4]}

Data Presentation

The complete ¹H and ¹³C NMR assignments for **Suspenoidside B**, dissolved in methanol-d₄, are summarized in the tables below. Chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Table 1: ¹H and ¹³C NMR Data for **Suspenoidside B** (in CD₃OD)

Position	δC (ppm)	δH (ppm) (multiplicity, J in Hz)
Aglycone Moiety		
1	135.2	-
2	116.8	6.80 (d, 8.2)
3	146.5	-
4	149.1	-
5	115.3	6.95 (d, 2.1)
6	121.0	6.72 (dd, 8.2, 2.1)
7	128.9	6.55 (d, 15.9)
8	127.5	7.61 (d, 15.9)
9	168.3	-
3-OCH ₃	56.7	3.88 (s)
Glucose Moiety		
1'	104.5	4.89 (d, 7.8)
2'	75.2	3.48 (m)
3'	78.1	3.55 (m)
4'	71.7	3.41 (m)
5'	78.9	3.45 (m)
6'a	62.8	3.91 (dd, 12.0, 2.5)
6'b	3.72 (dd, 12.0, 5.8)	

Table 2: Key 2D NMR Correlations for **Suspenoidside B**

Proton(s)	COSY Correlations (^1H - ^1H)	HMBC Correlations (^1H - ^{13}C)
H-2 (6.80)	H-6	C-1, C-3, C-4, C-6
H-5 (6.95)	H-6	C-1, C-3, C-4, C-6
H-6 (6.72)	H-2, H-5	C-1, C-2, C-4, C-5
H-7 (6.55)	H-8	C-1, C-2, C-6, C-9
H-8 (7.61)	H-7	C-1, C-9
3-OCH ₃ (3.88)	-	C-3
H-1' (4.89)	H-2'	C-4, C-2', C-3', C-5'
H-2' (3.48)	H-1', H-3'	C-1', C-3'
H-3' (3.55)	H-2', H-4'	C-2', C-4'
H-4' (3.41)	H-3', H-5'	C-3', C-5'
H-5' (3.45)	H-4', H-6'a, H-6'b	C-4', C-6'
H-6'a (3.91)	H-5', H-6'b	C-4', C-5'
H-6'b (3.72)	H-5', H-6'a	C-4', C-5'

Experimental Protocols

Detailed methodologies for the key NMR experiments are provided below.

Protocol 1: 1D NMR (^1H and ^{13}C) Spectroscopy

1. Sample Preparation: a. Weigh approximately 5 mg of purified **Suspenoidside B**. b. Dissolve the sample in 0.6 mL of methanol- d_4 (CD_3OD). c. Transfer the solution to a 5 mm NMR tube.

2. ^1H NMR Acquisition: a. Insert the sample into the NMR spectrometer (e.g., Bruker 500 MHz). b. Lock the spectrometer on the deuterium signal of the solvent. c. Shim the magnetic field to achieve optimal homogeneity. d. Acquire the ^1H NMR spectrum with the following parameters:

- Pulse program: zg30
- Number of scans: 16

- Acquisition time: 3.0 s
- Relaxation delay: 2.0 s
- Spectral width: 12 ppm e. Process the FID with an exponential window function (line broadening of 0.3 Hz) and Fourier transform. f. Phase and baseline correct the spectrum. Reference the residual solvent peak (CD_3OD) to δ 3.31 ppm.

3. ^{13}C NMR Acquisition: a. Use the same sample and spectrometer setup. b. Acquire the ^{13}C NMR spectrum with proton decoupling:

- Pulse program: zgpg30
- Number of scans: 1024
- Acquisition time: 1.0 s
- Relaxation delay: 2.0 s
- Spectral width: 220 ppm c. Process the FID with an exponential window function (line broadening of 1.0 Hz) and Fourier transform. d. Phase and baseline correct the spectrum. Reference the solvent peak to δ 49.0 ppm.

Protocol 2: 2D NMR (COSY, HSQC, HMBC) Spectroscopy

1. General Setup: a. Use the same sample and spectrometer as for 1D NMR. b. Ensure the spectrometer is locked and shimmed.

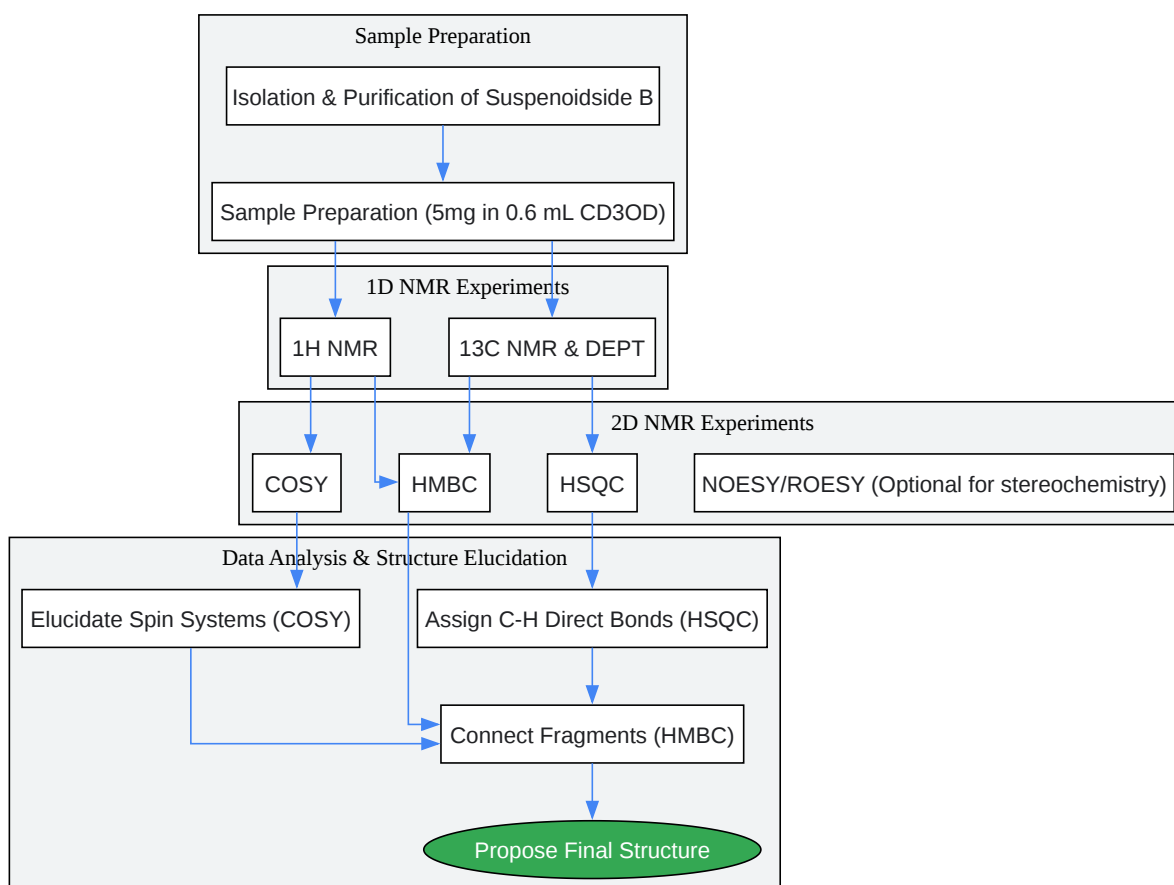
2. COSY (Correlation SpectroscopY) Acquisition: a. This experiment identifies proton-proton (J-coupling) correlations.[5] b. Select a gradient-enhanced COSY pulse sequence (e.g., cosygpqf). c. Set the spectral width in both dimensions to 12 ppm. d. Acquire data with 2048 points in F2 and 256 increments in F1. e. Use 4 scans per increment with a relaxation delay of 1.5 s. f. Process the data using a sine-squared window function in both dimensions and perform a 2D Fourier transform.

3. HSQC (Heteronuclear Single Quantum Coherence) Acquisition: a. This experiment identifies one-bond proton-carbon correlations.[6] b. Select a phase-sensitive gradient-enhanced HSQC pulse sequence (e.g., hsqcedetgpsisp2.3). c. Set the F2 (^1H) spectral width to 12 ppm and the F1 (^{13}C) spectral width to 180 ppm. d. Acquire data with 2048 points in F2 and 256 increments in F1. e. Set the number of scans to 8 and the relaxation delay to 1.5 s. f. Optimize for a one-bond coupling constant (^1JCH) of 145 Hz. g. Process the data with a sine-squared window function in both dimensions followed by a 2D Fourier transform.

4. HMBC (Heteronuclear Multiple Bond Correlation) Acquisition: a. This experiment identifies long-range (2-4 bond) proton-carbon correlations.^[6] b. Select a gradient-enhanced HMBC pulse sequence (e.g., hmbcgplpndqf). c. Set the F2 (¹H) spectral width to 12 ppm and the F1 (¹³C) spectral width to 220 ppm. d. Acquire data with 2048 points in F2 and 512 increments in F1. e. Use 16 scans per increment with a relaxation delay of 2.0 s. f. Optimize for a long-range coupling constant of 8 Hz. g. Process the data with a sine-squared window function in both dimensions followed by a 2D Fourier transform.

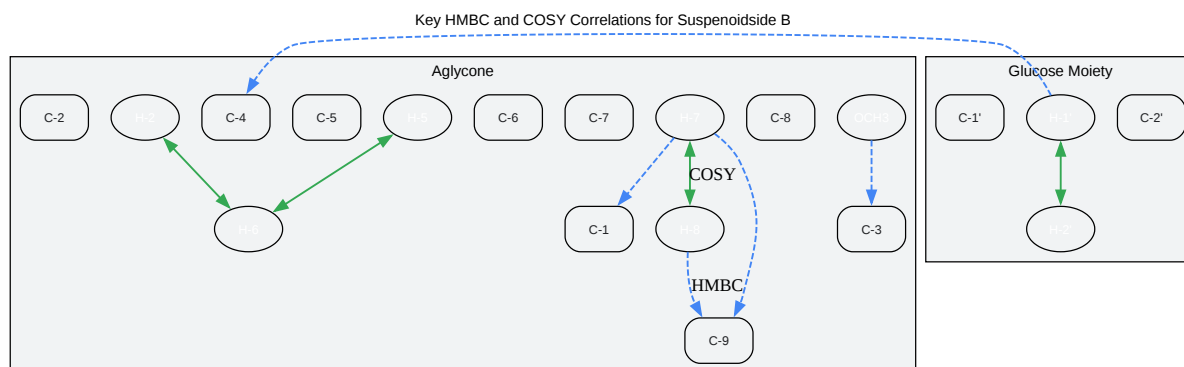
Visualizations

The following diagrams illustrate the general workflow for NMR-based structure elucidation and the key correlations used to determine the structure of **Suspenoidside B**.



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Caption: General workflow for NMR-based structure elucidation.



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Caption: Key 2D NMR correlations in **Suspenoidside B**.

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- [5. 7\) Common 2D \(COSY, HSQC, HMBC\) | SDSU NMR Facility – Department of Chemistry \[nmr.sdsu.edu\]](#)
- [6. nmr.chem.columbia.edu \[nmr.chem.columbia.edu\]](#)
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